

Propyl Tiglate (CAS No. 61692-83-9): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Propyl tiglate	
Cat. No.:	B1609282	Get Quote

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Abstract

Propyl tiglate (CAS No. 61692-83-9), also known as propyl (E)-2-methylbut-2-enoate, is an unsaturated ester recognized for its characteristic fruity and sweet aroma.[1] While extensively utilized in the flavor and fragrance industries, its broader applications in research and drug development remain an area of emerging interest. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, spectral characterization, biological activities, and safety and toxicity of **propyl tiglate**, serving as a foundational resource for professionals in the chemical and biomedical sciences. All quantitative data are presented in structured tables for clarity, and detailed experimental protocols are provided. Visual diagrams generated using Graphviz are included to illustrate key processes.

Physicochemical Properties

Propyl tiglate is a flammable liquid with a distinct odor profile.[2] Its key physicochemical properties are summarized in the table below.

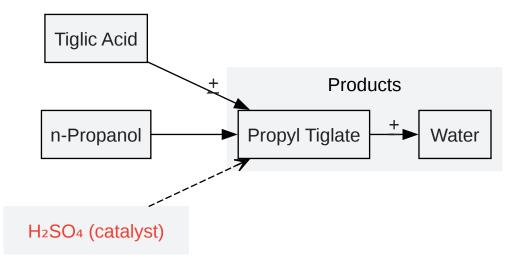


Property	Value	Reference
CAS Number	61692-83-9	[3][4][5]
Molecular Formula	C8H14O2	[1]
Molecular Weight	142.20 g/mol	[1][5]
Appearance	Colorless liquid	
Boiling Point	176-180 °C	_
Density	0.904 g/mL at 25 °C	_
Refractive Index (n ²⁰ /D)	1.4371	_
Solubility	Soluble in ethanol.	[1]
Vapor Pressure	1.0987 hPa @ 20°C (estimated)	[2]
LogP (XLogP3-AA)	2.2	[2]

Synthesis of Propyl Tiglate

The most common and straightforward method for the synthesis of **propyl tiglate** is the Fischer esterification of tiglic acid with n-propanol, using a strong acid catalyst such as sulfuric acid.

Synthesis Pathway





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Caption: Fischer esterification of tiglic acid with n-propanol.

Experimental Protocol: Fischer Esterification

This protocol outlines a general procedure for the synthesis of **propyl tiglate** via Fischer esterification.[6][7]

Materials:

- Tiglic acid
- n-Propanol (excess)
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (for extraction)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate (drying agent)

Equipment:

- Round-bottom flask
- Reflux condenser
- · Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus



Procedure:

- Reaction Setup: In a round-bottom flask, combine tiglic acid and an excess of n-propanol (typically 3-5 molar equivalents). While stirring, slowly add a catalytic amount of concentrated sulfuric acid.
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux using a heating mantle. The reaction is typically refluxed for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel and add diethyl ether to dilute the solution.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and remove the diethyl ether and excess npropanol using a rotary evaporator.
- Purification: The crude propyl tiglate can be purified by distillation under reduced pressure to yield the final product.

Spectral Characterization

The structure of **propyl tiglate** can be confirmed using various spectroscopic techniques, including ¹H NMR, ¹³C NMR, and mass spectrometry.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **propyl tiglate** exhibits characteristic signals for the propyl and tiglate moieties.



Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~6.8	q	1H	CH=C(CH₃)COO
~4.0	t	2H	OCH ₂ CH ₂ CH ₃
~1.8	d	3H	CH=C(CH₃)COO
~1.8	S	3H	C=C(CH ₃)COO
~1.6	sextet	2H	OCH ₂ CH ₂ CH ₃
~0.9	t	3H	OCH ₂ CH ₂ CH ₃

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon framework of the molecule.

Chemical Shift (δ , ppm)	Assignment
~167	C=O
~138	CH=C(CH3)COO
~128	CH=C(CH ₃)COO
~65	OCH ₂ CH ₂ CH ₃
~22	OCH ₂ CH ₂ CH ₃
~14	CH=C(CH ₃)COO
~12	C=C(CH ₃)COO
~10	OCH ₂ CH ₂ CH ₃

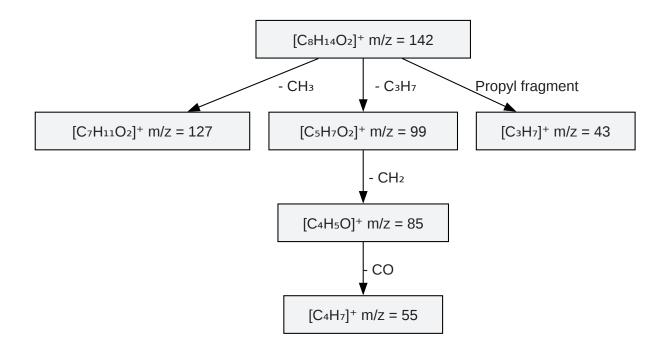
Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) of **propyl tiglate** results in a molecular ion peak and characteristic fragment ions.



m/z	Interpretation
142	[M] ⁺ (Molecular ion)
127	[M - CH ₃] ⁺
99	[M - C ₃ H ₇] ⁺ (Loss of propyl radical)
85	[C ₄ H ₅ O ₂] ⁺ (Tigloyl cation)
55	[C ₄ H ₇] ⁺
43	[C₃H₁]+ (Propyl cation)

Mass Spectrum Fragmentation Workflow



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Caption: Proposed fragmentation pathway of **propyl tiglate** in EI-MS.

Biological Activity and Applications



The primary application of **propyl tiglate** is in the flavor and fragrance industry, where it is valued for its fruity, sweet, and green aroma profile.[1] It is a component of various essential oils and contributes to the natural scent of some fruits.

Currently, there is limited published research on the specific pharmacological activities of **propyl tiglate** in the context of drug development. Its structural similarity to other biologically active esters suggests potential for further investigation. Future research could explore its potential anti-inflammatory, antimicrobial, or cytotoxic properties.

Safety and Toxicology

Propyl tiglate is classified as a flammable liquid.[2] Standard safety precautions for handling flammable organic compounds should be followed.

Toxicity Data:

 Acute Dermal LD50 (Rat): > 2000 mg/kg body weight. Based on this, propyl tiglate is considered to have low acute dermal toxicity.[3]

It is recommended to handle **propyl tiglate** in a well-ventilated area and to use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Conclusion

This technical guide has provided a detailed overview of **propyl tiglate**, summarizing its physicochemical properties, a standard synthesis protocol, and its spectral characteristics. While its current applications are predominantly in the flavor and fragrance sector, its chemical structure warrants further investigation for potential biological activities relevant to drug discovery and development. The information presented herein serves as a valuable resource for researchers and scientists working with this compound.

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